

Ptp1B-IN-20: A Technical Guide to a Selective PTP1B Inhibitor

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Compound of Interest

Compound Name: *Ptp1B-IN-20*

Cat. No.: *B12402609*

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This technical guide provides an in-depth overview of **Ptp1B-IN-20**, a selective inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). PTP1B is a key negative regulator of insulin and leptin signaling pathways, making it a prime therapeutic target for type 2 diabetes, obesity, and certain cancers. This document outlines the chemical structure, physicochemical and pharmacological properties, and detailed experimental protocols related to **Ptp1B-IN-20**.

Core Compound Properties

Ptp1B-IN-20 is a naturally occurring anthraquinone glycoside isolated from the plant *Knoxia valerianoides*.^{[1][2]} It has demonstrated potent and selective inhibitory activity against PTP1B.

Property	Value	Source
CAS Number	3001295-81-1	[1]
Molecular Formula	C23H22O12	Inferred from Structure
Molecular Weight	490.41 g/mol	Inferred from Structure
IC50 (PTP1B)	1.05 μ M	[1]
IC50 (TCPTP)	78.0 μ M	[1]
Selectivity	>74-fold for PTP1B over TCPTP	[1] [2]
Natural Source	Knoxia valerianoides Thorel ex Pitard	[1]
Compound Class	Anthraquinone Glycoside	[1] [2]

Chemical Structure

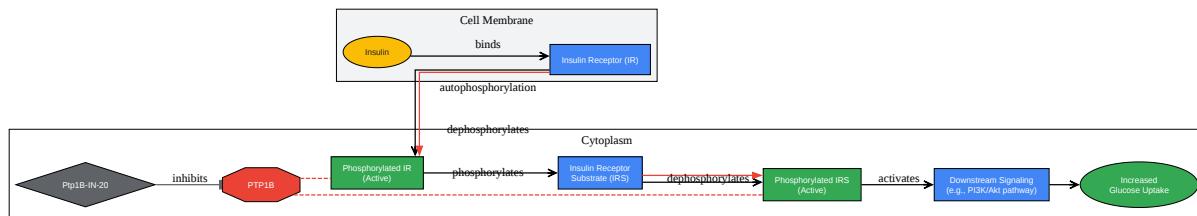
The chemical structure of **Ptp1B-IN-20** is presented below.



Image Source: MedChemExpress

Signaling Pathway of PTP1B Inhibition

PTP1B plays a crucial role in downregulating the insulin signaling pathway by dephosphorylating the insulin receptor (IR) and insulin receptor substrate (IRS) proteins.[\[3\]](#)[\[4\]](#) Inhibition of PTP1B by compounds like **Ptp1B-IN-20** is expected to enhance insulin sensitivity. The simplified signaling cascade is depicted below.



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